

comparative analysis of CFC-11 emissions from different geographical regions

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Global CFC-11 Emissions: A Comparative Analysis of Geographical Regions

An objective comparison of regional contributions to the unexpected rise in CFC-11 emissions post-2010, supported by atmospheric monitoring data and modeling.

Introduction

Following the global phase-out of chlorofluorocarbon-11 (CFC-11) production in 2010 under the Montreal Protocol, a steady decline in its atmospheric concentrations was anticipated.^{[1][2][3]} However, scientific observations revealed an unexpected slowdown in this decline after 2012, indicating a resurgence in global emissions.^{[2][4][5][6]} This guide provides a comparative analysis of CFC-11 emissions from different geographical regions, focusing on the period of this unexpected increase and its subsequent reduction. The analysis is based on data from global atmospheric monitoring networks and sophisticated atmospheric modeling studies.

Data Presentation: Regional CFC-11 Emission Estimates

The following table summarizes the quantitative data on CFC-11 emissions from key geographical regions, providing a comparative view of their contributions to the global total, particularly during the period of renewed emissions.

Geographical Region	Time Period	Average Annual Emissions (Gg/year)	Key Findings
Global	2002–2012	54 ± 3	Baseline emissions prior to the unexpected increase. [5]
	2014–2016	67 ± 3	An increase of 13 ± 5 Gg/year compared to the 2002-2012 average.[5]
	2014–2017	75 - 80	Based on observations from AGAGE and NOAA networks.[5]
	2018	70 ± 10	Emissions remained elevated.[4]
	2019	52 ± 10	A marked decline of 18 ± 6 Gg/year from 2018 levels.[4][7]
Eastern China	2008–2012	~7.2 ± 1.5	Pre-increase emission levels.[7]
	2014–2017	13.4 ± 1.7	A significant increase of 7.0 ± 3.0 Gg/year from the 2008-2012 average.[5][8]
	2014–2018	19 ± 5	Accounting for approximately a quarter of global emissions during this period.[5]

2019	~5.0 ± 1.0	A substantial decline, indicating effective mitigation measures. [7][9]	
Asia (Total)	2009–2011	43% of Global Emissions	The largest contributor to global CFC-11 emissions.[1]
2016–2018	57% of Global Emissions	Asia was primarily responsible for the global emission increase.[1]	
Temperate Western Asia & Tropical Asia	2010–2018	Significant Contribution	Identified as additional source regions contributing to the emission increase.[10][11]
Western Europe	2008–2021	2.4 ± 0.4	Emissions showed a consistent decreasing trend.[10]
North America	2010–2018	No Significant Increase	Did not contribute to the global emission increase.[1]
Australia	2008-2017	No Significant Increase	Not a significant contributor to the renewed emissions.[9]

Note: Gg/year = gigagrams per year (1 Gg = 1,000 metric tons).

Experimental Protocols

The estimation of regional CFC-11 emissions relies on a combination of high-precision atmospheric measurements and sophisticated inverse modeling techniques.

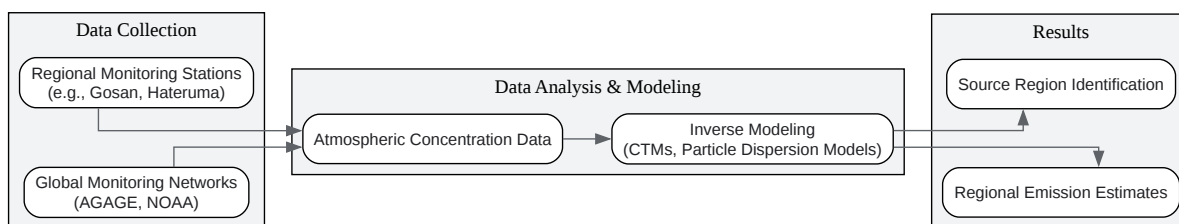
Atmospheric Measurements

- **Global Monitoring Networks:** Continuous, high-frequency measurements of atmospheric CFC-11 concentrations are conducted at remote sites across the globe by networks such as the Advanced Global Atmospheric Gases Experiment (AGAGE) and the National Oceanic and Atmospheric Administration (NOAA) Global Monitoring Laboratory.^{[4][12]} These networks utilize gas chromatography with electron capture detection (GC-ECD) and mass spectrometry (GC-MS) for highly accurate and precise measurements of trace gases.^{[5][12]}
- **Regional Monitoring Stations:** In addition to the global network, regional monitoring stations, such as those in Gosan, South Korea, and Hateruma, Japan, provide crucial data for pinpointing emission sources.^{[3][8][13]} These stations are strategically located to capture pollution events from specific industrial regions.

Inverse Modeling

- **Atmospheric Chemical Transport Models (CTMs):** To infer emissions from observed atmospheric concentrations, scientists use CTMs. These models simulate the transport and distribution of gases in the atmosphere based on meteorological data. By running the models in reverse (in an "inverse" mode), they can estimate the location and magnitude of emissions that best match the observed concentrations at monitoring sites.^[4]
- **Particle Dispersion Models:** Models like the Numerical Atmospheric Modeling Environment (NAME) are used to trace the origin of air masses arriving at measurement stations, helping to identify the source regions of detected pollutants.^[5]

The following diagram illustrates the general workflow for identifying and quantifying regional CFC-11 emissions.



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Caption: Experimental workflow for CFC-11 emission detection.

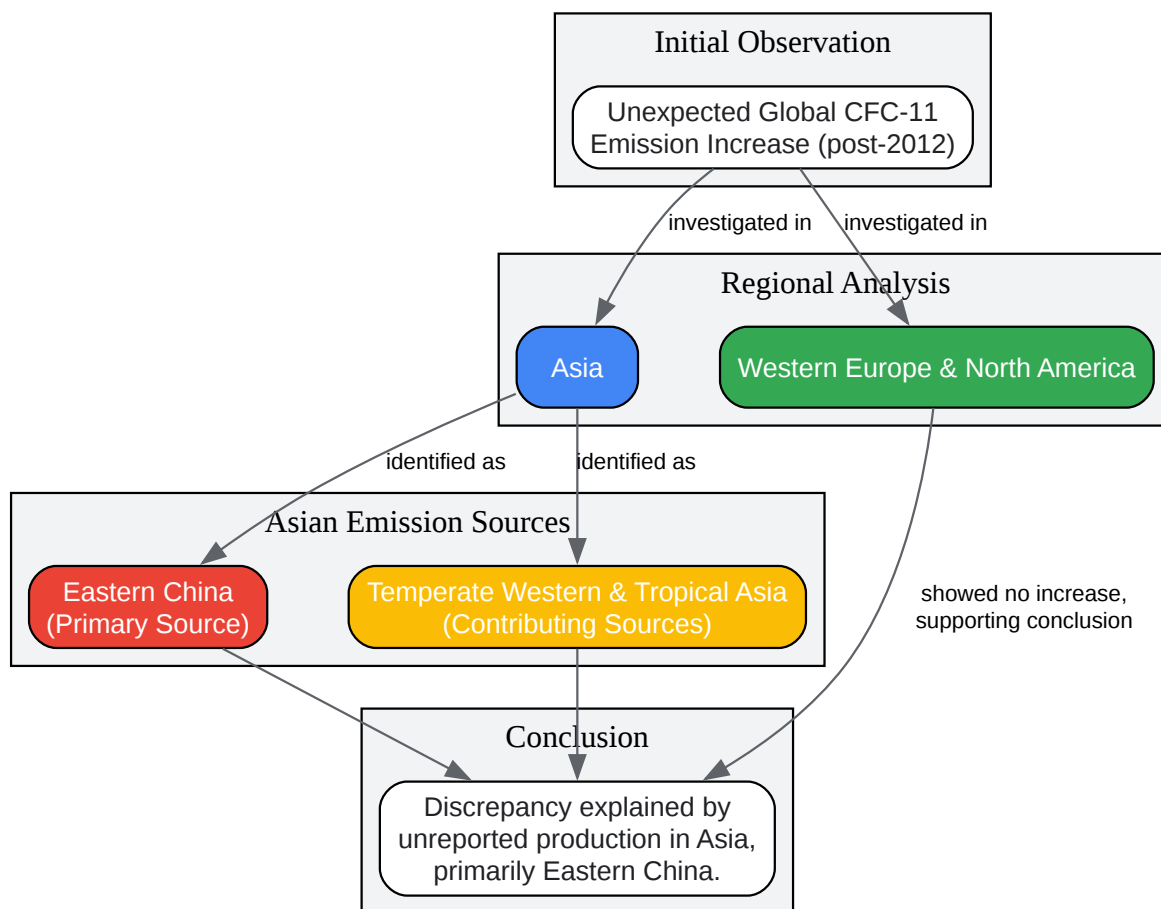
Comparative Analysis of Regional Emissions

The data clearly indicates that the unexpected increase in global CFC-11 emissions from 2012 to 2018 was predominantly driven by sources in Asia, with eastern China being the most significant contributor.[1][8] Studies estimate that eastern China accounted for at least 40-60% of the global emission increase during this period.[3][8][13] Further research has also implicated temperate western Asia and tropical Asia as contributing regions.[10][11]

In stark contrast, regions like Western Europe and North America did not show a similar rise in emissions.[1][10] In fact, emissions from Western Europe continued on a downward trend, consistent with expectations from the phase-out of CFC-11 and the gradual release from existing "banks" (e.g., in old insulation foams).[10]

The significant increase in emissions from eastern China was attributed to new, unreported production and use, in violation of the Montreal Protocol.[6][8] The subsequent sharp decline in emissions from this region after 2018 suggests that actions taken to curb the illegal production were effective.[4][7][9]

The logical relationship in the comparative analysis is depicted in the following diagram.



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Caption: Logical flow of the comparative analysis of CFC-11 emissions.

Conclusion

The comparative analysis of regional CFC-11 emissions post-2010 highlights a significant deviation from the expected global decline, primarily driven by renewed emissions from eastern Asia, with eastern China being the dominant source. Atmospheric monitoring and inverse modeling were crucial in identifying and quantifying these emissions. While emissions from regions like Western Europe continued to decrease as expected, the surge from Asia pointed to unreported production. The subsequent rapid decline in emissions from eastern China demonstrates the effectiveness of targeted mitigation efforts. This event underscores the

critical importance of continuous global atmospheric monitoring to ensure compliance with international environmental agreements.

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